

Fibrinopeptide B human tfa solubility and reconstitution issues

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Compound of Interest

Compound Name: *Fibrinopeptide B, human tfa*

Cat. No.: *B15599512*

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Fibrinopeptide B Human TFA: Technical Support Center

This technical support center provides guidance on the solubility, reconstitution, and potential issues encountered when working with Fibrinopeptide B (FPB) human trifluoroacetate (TFA) salt.

Frequently Asked Questions (FAQs)

Q1: What is Fibrinopeptide B human TFA and what is its primary function?

A1: Fibrinopeptide B human TFA is the trifluoroacetate salt of human Fibrinopeptide B. FPB is a 14-amino acid peptide released from the N-terminus of the β -chains of fibrinogen by the action of the enzyme thrombin during blood coagulation.[1][2] Its release is a critical step in the formation of a stable fibrin clot.[3] In research, it is often used to study thrombosis, coagulation, and inflammatory responses.[1] It has also been shown to possess chemotactic activity, attracting neutrophils and fibroblasts to sites of injury.[1]

Q2: I am having trouble dissolving Fibrinopeptide B human TFA. What are the recommended solvents?

A2: Fibrinopeptide B human TFA can be challenging to dissolve. The recommended primary solvent is sterile, purified water.[1][4] Some researchers also report using dilute acetic acid (e.g., 1 mg/mL).[4] Due to its tendency to aggregate, vigorous mixing or sonication may be required to achieve complete dissolution.[1] It is advisable to start with a small amount of solvent and gradually add more while vortexing or sonicating.

Q3: My Fibrinopeptide B solution appears cloudy or has visible precipitates. What should I do?

A3: Cloudiness or precipitation is often indicative of peptide aggregation.[5] This can be influenced by factors such as concentration, pH, and temperature. To troubleshoot this, you can try the following:

- **Sonication:** A brief sonication in a water bath can help to break up aggregates.[1]
- **Warming:** Gentle warming (e.g., to 37°C) may aid in dissolution, but be cautious as prolonged exposure to heat can degrade the peptide.
- **pH Adjustment:** The solubility of peptides can be pH-dependent. Adjusting the pH of your solution might improve solubility.
- **Lowering Concentration:** Attempt to dissolve the peptide at a lower concentration.

Q4: What is the recommended storage condition for Fibrinopeptide B human TFA, both in lyophilized and reconstituted form?

A4:

- **Lyophilized Powder:** The lyophilized powder should be stored at -20°C or below.[6]
- **Reconstituted Solution:** For short-term storage, reconstituted solutions can be kept at 4°C for up to a few days.[7] For long-term storage, it is recommended to aliquot the solution into single-use volumes and store them at -20°C or -80°C to avoid repeated freeze-thaw cycles, which can degrade the peptide.[7]

Q5: How stable is Fibrinopeptide B in solution?

A5: Fibrinopeptide B is unstable in plasma and urine at room temperature, showing significant degradation over time.^[8] However, it is stable in an alkaline buffer (pH 8.5) at temperatures up to 37°C.^[8] The addition of protease inhibitors like EDTA and Aprotinin (Trasylol) can help to stabilize the peptide in biological samples.^[8]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Low Solubility	Peptide aggregation, incorrect solvent.	Use sterile water or dilute acetic acid. ^[4] Employ sonication or gentle warming to aid dissolution. ^[1] Prepare a fresh solution.
Cloudy Solution/Precipitation	Peptide aggregation.	Sonicate the solution briefly. ^[1] Consider lowering the concentration. Ensure the pH of the solvent is appropriate.
Loss of Activity	Improper storage, multiple freeze-thaw cycles, degradation.	Aliquot reconstituted solutions for single use and store at -80°C. ^[7] Use protease inhibitors in biological assays. ^[8] Prepare fresh solutions for each experiment.

Quantitative Data Summary

Solubility of Fibrinopeptide B Human TFA

Solvent	Concentration	Method	Reference
Water (H ₂ O)	1.25 mg/mL (0.75 mM)	Requires sonication	[1]
Water (H ₂ O)	1 mg/mL	-	[4]
Acetic Acid	1 mg/mL	-	[4]
0.1% Formic Acid in 30% Acetonitrile	0.1 mg in 1.2 mL	Vortexing	[7]

Molecular Information

Parameter	Value	Reference
Molecular Weight	~1551 g/mol	[6]
Amino Acid Sequence	(Glp)-Gly-Val-Asn-Asp-Asn-Glu-Glu-Gly-Phe-Phe-Ser-Ala-Arg-OH	[6]

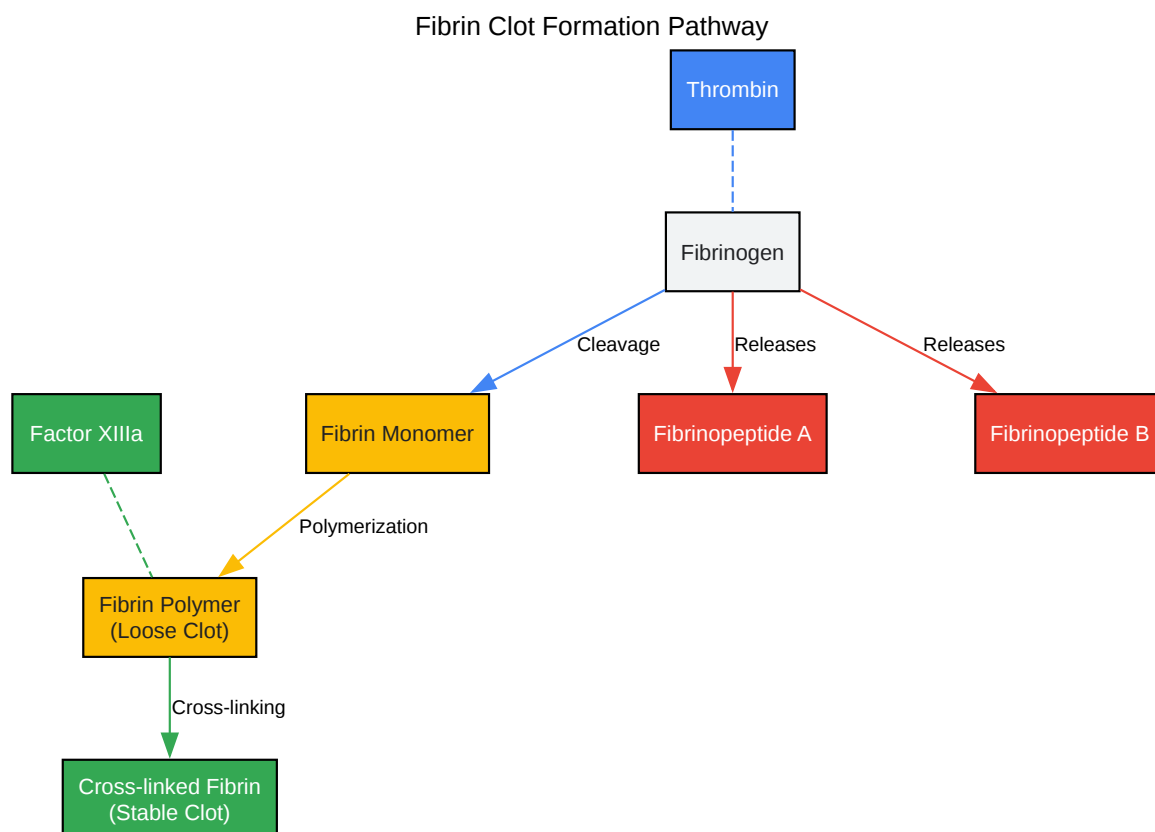
Experimental Protocols

Standard Reconstitution Protocol for Fibrinopeptide B Human TFA

- Pre-treatment: Allow the lyophilized Fibrinopeptide B human TFA vial to equilibrate to room temperature before opening.
- Solvent Addition: Using a sterile pipette tip, add the desired volume of cold, sterile, purified water or other recommended solvent to the vial. For example, to prepare a 1 mg/mL stock solution, add 1 mL of solvent to 1 mg of peptide.
- Dissolution: Vortex the vial for at least 30 seconds. If the peptide does not fully dissolve, sonicate the vial in a water bath for short intervals (1-2 minutes) until the solution is clear.[1]
- Centrifugation: Briefly centrifuge the vial to ensure all the reconstituted peptide is at the bottom of the tube.

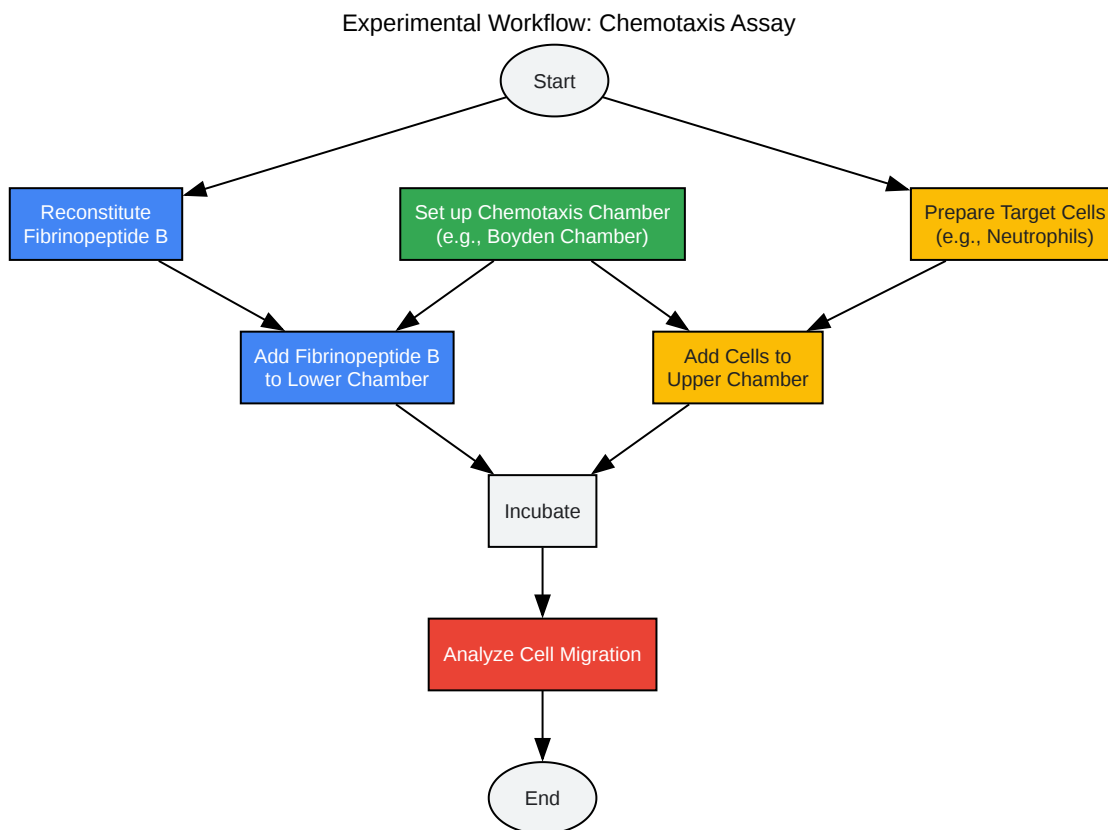
- Storage: For immediate use, keep the solution on ice. For long-term storage, aliquot into single-use tubes and store at -80°C.

Visualizations



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Caption: Pathway of Fibrin Clot Formation.



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Caption: Workflow for a Chemotaxis Assay.

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